

Application Notes and Protocols: Western Blot for pSLP76 Inhibition by DS21150768

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Compound of Interest

Compound Name: DS21150768

Cat. No.: B12389858

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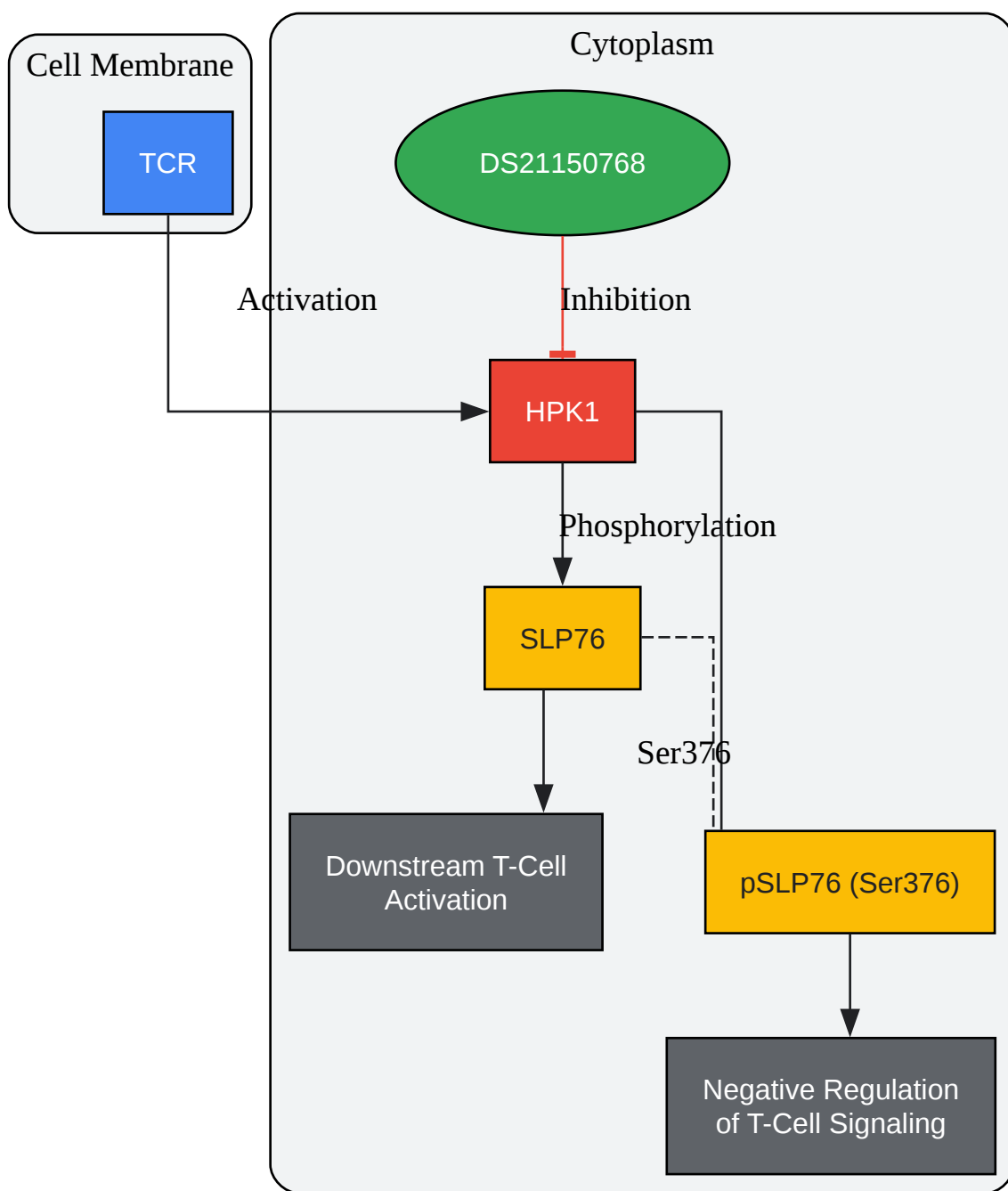
For Researchers, Scientists, and Drug Development Professionals

Introduction

These application notes provide a detailed protocol for assessing the inhibitory activity of **DS21150768** on the phosphorylation of SH2 domain-containing leukocyte protein of 76 kDa (SLP76) at the Serine 376 residue (pSLP76). **DS21150768** is a potent and orally active inhibitor of Hematopoietic Progenitor Kinase 1 (HPK1)[1][2]. HPK1 is a negative regulator of T-cell receptor (TCR) signaling, and its kinase activity leads to the phosphorylation of SLP76 at Ser376[3][4]. This phosphorylation event creates a binding site for 14-3-3 proteins, leading to the disassembly of the TCR signaling complex and subsequent downregulation of T-cell activation[3][4]. By inhibiting HPK1, **DS21150768** is expected to decrease the levels of pSLP76, thereby enhancing T-cell function[1][2]. This Western blot protocol is a key assay for characterizing the cellular potency and mechanism of action of **DS21150768** and other HPK1 inhibitors.

Signaling Pathway

The signaling cascade leading to the phosphorylation of SLP76 and its inhibition by **DS21150768** is a critical pathway in T-cell regulation. Upon T-cell receptor (TCR) engagement, a series of downstream signaling events are initiated, leading to the activation of HPK1. Activated HPK1 then phosphorylates SLP76 at Serine 376, which acts as a negative feedback mechanism to attenuate the T-cell response. **DS21150768**, as a potent HPK1 inhibitor, blocks this phosphorylation event, thus sustaining T-cell activation.

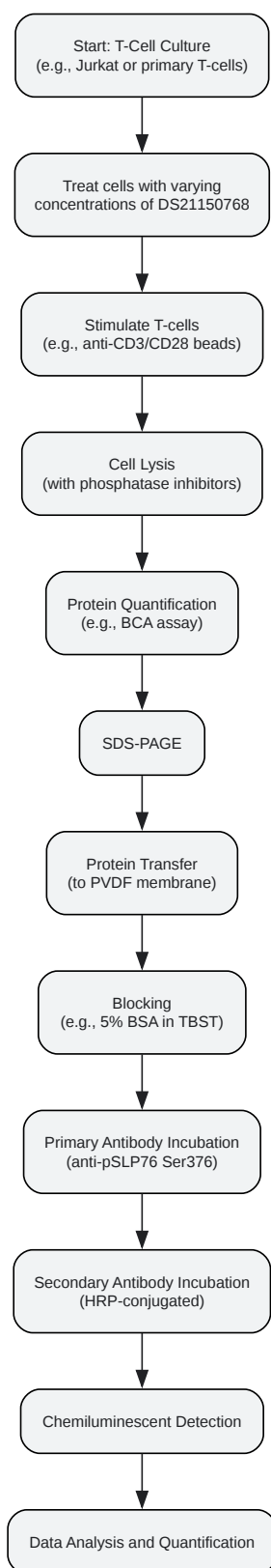


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Caption: pSLP76 Signaling Pathway and Inhibition by **DS21150768**.

Experimental Workflow

The following diagram outlines the major steps for the Western blot analysis of pSLP76 inhibition by **DS21150768**.



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References

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